

Introduction: Contextualizing a Key Building Block in Modern Drug Discovery

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Compound of Interest

Compound Name: 5-Fluoro-2-(4-methylpiperidin-1-yl)aniline

Cat. No.: B1320237

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5-Fluoro-2-(4-methylpiperidin-1-yl)aniline, a substituted aniline derivative, represents a class of chemical scaffolds of significant interest to the pharmaceutical and life sciences industries. The incorporation of a fluorine atom can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity, making fluorinated compounds prevalent in drug candidate optimization.[1][2] Similarly, the piperidine moiety is a common feature in pharmacologically active compounds, often enhancing their profiles.[3] As a research chemical, **5-Fluoro-2-(4-methylpiperidin-1-yl)aniline** serves as a critical building block in the synthesis of more complex molecules destined for therapeutic evaluation.[3][4]

However, its utility in synthesis is matched by the potential hazards inherent to its chemical structure. Aniline and its derivatives are a well-documented class of toxic compounds, with potential routes of exposure through inhalation, skin absorption, and ingestion.[5][6] This guide provides a comprehensive framework for the safe handling, storage, and disposal of **5-Fluoro-2-(4-methylpiperidin-1-yl)aniline**, grounded in established safety protocols for analogous chemical structures. It is designed to empower researchers, scientists, and drug development professionals to manage the risks associated with this compound, ensuring both personal safety and experimental integrity.

Section 1: Hazard Assessment and Toxicological Profile

While specific toxicological data for **5-Fluoro-2-(4-methylpiperidin-1-yl)aniline** is not extensively published, a robust hazard assessment can be constructed by examining data from structurally similar aniline derivatives.[7][8][9] The primary hazards are associated with its aniline core, which is known for its systemic toxicity.

1.1 GHS Hazard Classification (Inferred)

The following classification is based on data from analogous compounds like aniline, fluoroanilines, and other substituted anilines.[8][9][10] Researchers must handle this compound as if it possesses all these potential hazards.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7] [11]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects.
Carcinogenicity	Category 2	H351: Suspected of causing cancer.
Specific Target Organ Toxicity	Category 1	H372: Causes damage to organs (Blood) through prolonged or repeated exposure.
Aquatic Hazard (Acute & Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Signal Word: Danger[8][9]

Hazard Pictograms:

GHS06 (Skull and Crossbones), GHS05 (Corrosion), GHS08 (Health Hazard), GHS09 (Environment)

1.2 Mechanistic Insight: The Causality of Aniline Toxicity

The primary toxic effect of aniline and its derivatives is methemoglobinemia. Upon absorption into the body, the aniline structure is metabolized, leading to the oxidation of the ferrous iron (Fe^{2+}) in hemoglobin to its ferric state (Fe^{3+}). This forms methemoglobin, which is incapable of binding and transporting oxygen. This oxygen deprivation can lead to cyanosis (a bluish discoloration of the skin), headache, dizziness, nausea, and in severe cases, unconsciousness and death.[10] Chronic exposure can lead to damage to the blood and spleen.[6] The potential for skin absorption makes dermal contact a critical exposure route that must be rigorously controlled.[5]

Section 2: Risk Management and Safe Handling Protocols

A proactive risk management strategy is essential. This involves a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

2.1 Engineering Controls: The First Line of Defense

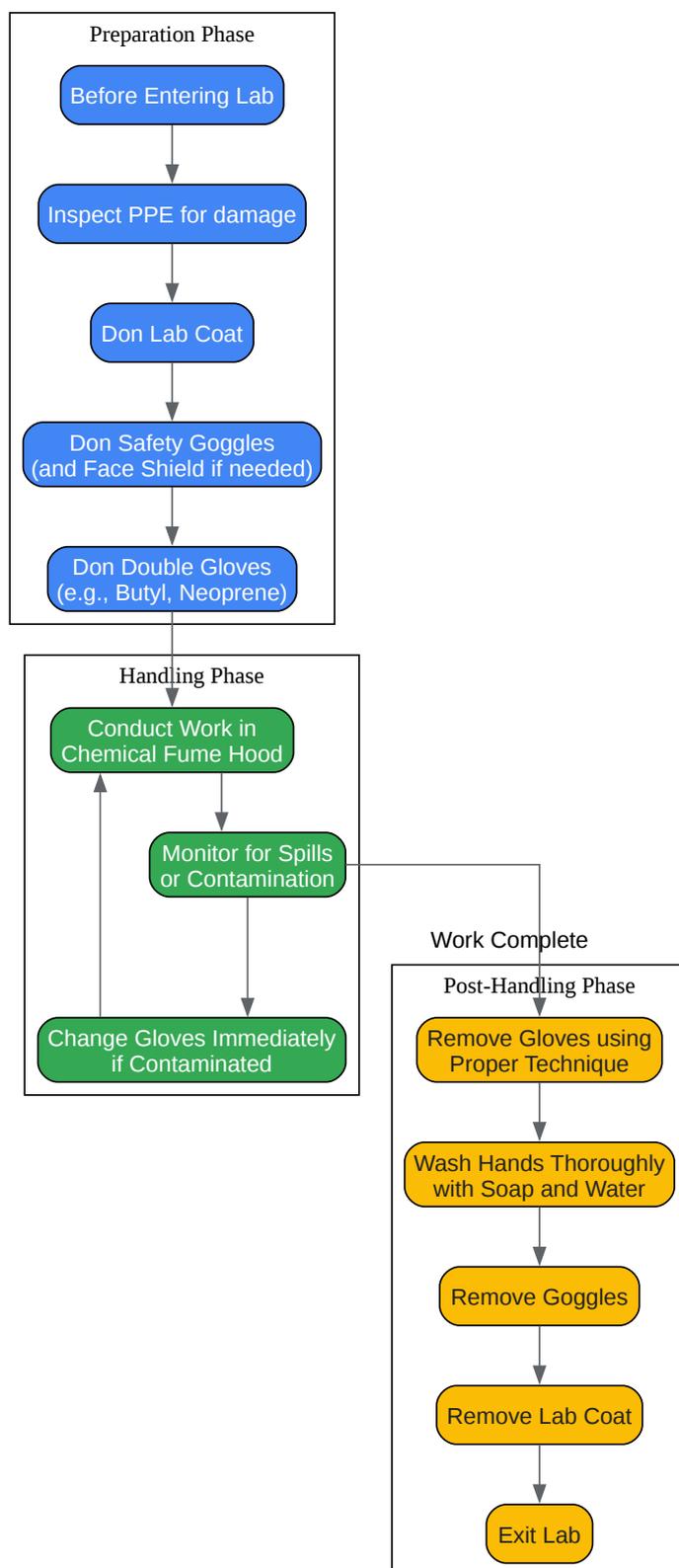
The primary engineering control for handling **5-Fluoro-2-(4-methylpiperidin-1-yl)aniline** is a certified chemical fume hood.[7][8][12] All manipulations of the solid or its solutions, including weighing, transferring, and setting up reactions, must be performed within the fume hood to prevent inhalation of vapors or aerosols.[8][13] The workspace should also be equipped with an emergency eyewash station and a safety shower, which should be tested regularly.[8]

2.2 Personal Protective Equipment (PPE)

Proper PPE is mandatory and non-negotiable. The choice of PPE is dictated by the specific hazards of anilines.

- **Hand Protection:** Standard nitrile gloves are not recommended for prolonged contact with aniline.[5] Butyl rubber, neoprene, or Viton™ gloves provide better protection. Double-gloving is a recommended practice. Gloves must be inspected before use and changed immediately if contamination is suspected.[5]
- **Eye and Face Protection:** Chemical splash goggles are required at a minimum.[8] For operations with a higher risk of splashing, a full-face shield should be worn in addition to goggles.

- **Body Protection:** A fully buttoned, long-sleeved lab coat is required.[5] For larger quantities, a chemically resistant apron or suit may be necessary. Do not wear shorts or open-toed shoes in the laboratory.
- **Respiratory Protection:** When engineering controls are not sufficient, a NIOSH-approved respirator with organic vapor cartridges may be required. Respirator use must be part of a comprehensive respiratory protection program, including fit-testing and training.



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Fig 1. Mandatory PPE Workflow for Handling Anilines

2.3 Experimental Protocol: Step-by-Step Handling

This protocol outlines a self-validating system for safely handling the compound during a typical laboratory synthesis.

- Preparation:
 - Designate a specific area within the chemical fume hood for the procedure.
 - Ensure all necessary glassware is clean, dry, and free of defects.
 - Prepare a waste container specifically for aniline-contaminated materials (gloves, pipette tips, etc.).^[5]
 - Have spill cleanup materials (inert absorbent like sand or vermiculite) readily available.^[7]
- Weighing and Transfer:
 - Perform all weighing operations on a tared weigh boat or glassine paper inside the fume hood.
 - Use a spatula to carefully transfer the solid. Avoid creating dust.
 - If transferring to a reaction flask, use a powder funnel.
 - Once the transfer is complete, rinse the spatula and weigh boat with the reaction solvent directly into the flask to ensure a complete transfer and to decontaminate the equipment.
- Dissolution and Reaction:
 - Add solvent to the flask slowly to avoid splashing.
 - Ensure the reaction vessel is properly clamped and secured.
 - If the reaction requires heating, use a controlled heating source like a heating mantle with a temperature controller. Avoid open flames.^{[8][12]}

- If the reaction needs to be run under an inert atmosphere, establish this before adding the aniline compound.
- Post-Reaction and Cleanup:
 - Allow the reaction vessel to cool to room temperature before opening.
 - Quench the reaction carefully, if necessary, within the fume hood.
 - Clean all glassware that came into contact with the aniline derivative. A triple rinse with an appropriate solvent is recommended. The rinsate should be collected as hazardous waste.
 - Wipe down the work surface in the fume hood with a suitable solvent and dispose of the wipes in the designated solid waste container.

Section 3: Storage and Stability

Proper storage is crucial to maintain the compound's integrity and prevent hazardous situations.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[7]^[13]
The storage area should be secure and accessible only to authorized personnel.
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.^[5]
^[12]
- Environmental Factors: Protect from moisture, direct sunlight, and heat sources.^[8] Some aniline derivatives are light-sensitive and may degrade over time, indicated by a change in color (often darkening). Storing under an inert gas like argon or nitrogen can prolong shelf life.

Section 4: Emergency Procedures

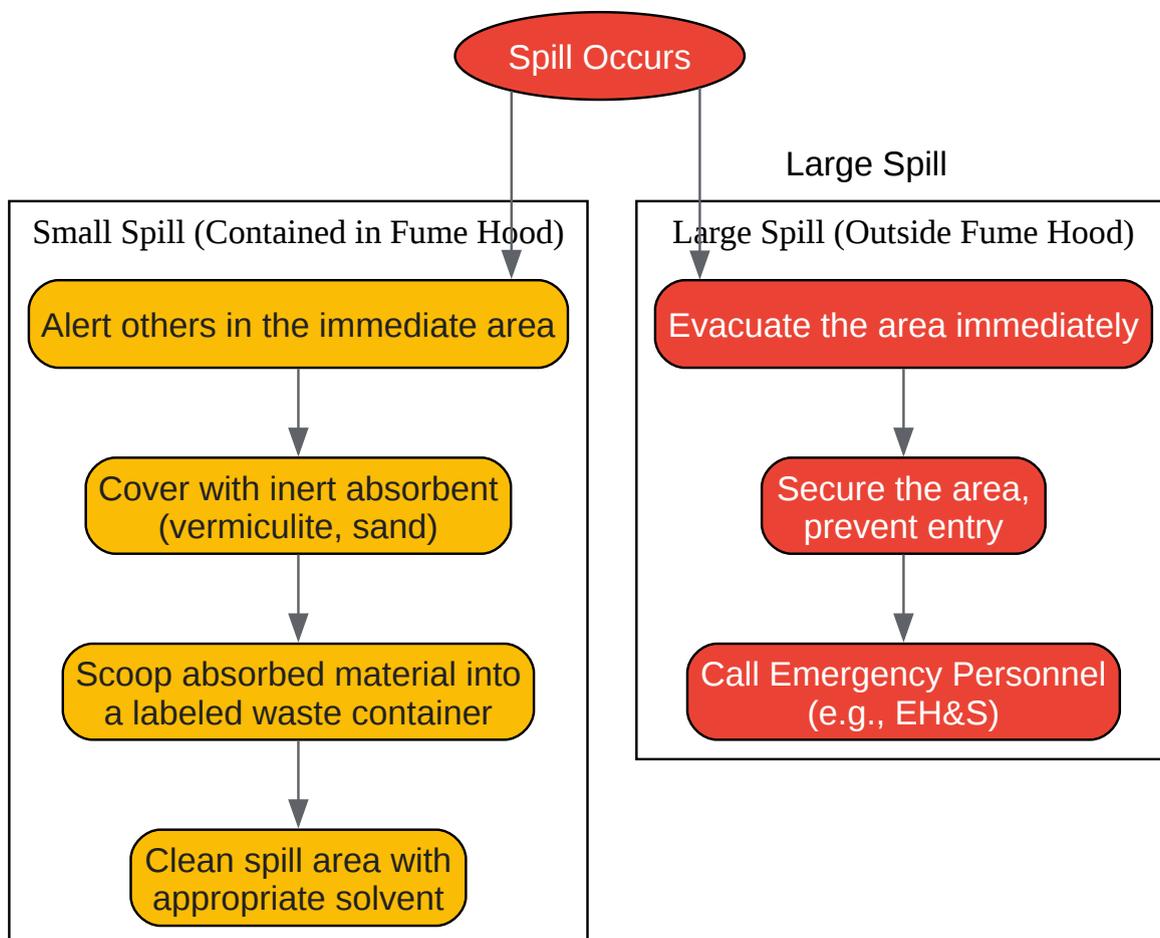
Rapid and correct response to an emergency can significantly mitigate harm.

4.1 First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[11][14]
- Skin Contact: Immediately take off all contaminated clothing.[7] Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[11][14] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[13] Rinse mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[7]

4.2 Accidental Release Measures

The response to a spill depends on its size and location.



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Fig 2. Decision Workflow for Accidental Spills

- Personal Precautions: Wear the full PPE described in Section 2.2. Ensure adequate ventilation.[7]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[7]
- Containment and Cleanup: For small spills, cover with a non-combustible, inert absorbent material (e.g., sand, silica gel, vermiculite).[7] Carefully scoop the material into a designated, labeled container for hazardous waste disposal.[13] Do not create dust. For large spills, evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department.[5]

Section 5: Disposal Considerations

All waste containing **5-Fluoro-2-(4-methylpiperidin-1-yl)aniline** must be treated as hazardous waste.

- Chemical Waste: Collect the compound and any solutions containing it in a clearly labeled, sealed, and compatible container.[5]
- Contaminated Materials: All disposable items that have come into contact with the chemical (gloves, paper towels, pipette tips, etc.) must be collected in a separate, labeled solid waste container.[5]
- Procedure: Do not dispose of this chemical down the drain.[5] Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EH&S department for specific guidance and to arrange for waste pickup.[5]

Conclusion

5-Fluoro-2-(4-methylpiperidin-1-yl)aniline is a valuable research tool, but its utility must be balanced with a profound respect for its potential hazards. By understanding the toxicological basis of aniline derivatives, implementing robust engineering controls, adhering strictly to PPE requirements, and being prepared for emergencies, researchers can handle this compound with a high degree of safety. The protocols and information presented in this guide serve as a foundation for building a comprehensive safety culture in any laboratory working with this and similar chemical entities.

References

- CymitQuimica. (2024, December 19). Safety Data Sheet.
- Sigma-Aldrich. (2025, May 20). SAFETY DATA SHEET.
- Fisher Scientific. (2015, March 19). Safety Data Sheet.
- Thermo Fisher Scientific. (2012, March 14). SAFETY DATA SHEET.
- BLDpharm. 869943-97-5|**5-Fluoro-2-(4-methylpiperidin-1-yl)aniline**.
- Fisher Scientific. SAFETY DATA SHEET.
- Thermo Fisher Scientific. SAFETY DATA SHEET.
- Fisher Scientific. SAFETY DATA SHEET.
- Sigma-Aldrich. (2024, September 8). SAFETY DATA SHEET.
- Fisher Scientific. SAFETY DATA SHEET.

- BLDpharm. 1349719-07-8|**5-Fluoro-2-(4-methylpiperidin-1-yl)aniline** hydrochloride.
- Izawa, K., et al. (2020). Applications of fluorine-containing amino acids for drug design. European Journal of Medicinal Chemistry.
- Washington State University. STANDARD OPERATING PROCEDURE: Aniline.
- Alpha Chemika. 4-FLUORO ANILINE For Synthesis.
- BLD Pharmatech. SAFETY DATA SHEET.
- PubChemLite. 5-fluoro-2-(4-methylpiperazin-1-yl)aniline.
- Fisher Scientific. SAFETY DATA SHEET.
- Loba Chemie. (2015, April 9). 4-FLUOROANILINE FOR SYNTHESIS MSDS.
- PubChem. 3-Fluoro-5-(4-propan-2-ylpiperidin-1-yl)aniline.
- Penta Chemicals. (2025, April 8). Aniline - SAFETY DATA SHEET.
- PubChem. (2026, January 3). 3-Fluoro-5-(4-pyridin-2-ylpiperazin-1-yl)aniline.
- El-Faham, A., et al. Recent progress in therapeutic applications of fluorinated five-membered heterocycles and their benzo-fused systems. RSC Advances.
- ChemicalBook. (2025, October 4). HEXAFLUOROACETYLACETONE - Safety Data Sheet.
- OSHA. (2024, March 29). ANILINE.
- Smolecule. 3-Fluoro-5-methyl-4-(1-methylpiperidin-4-yl)aniline.
- ECHEMI. Hexafluoroacetylacetone SDS, 1522-22-1 Safety Data Sheets.
- MDPI. Anti-Infective Properties, Cytotoxicity, and In Silico ADME Parameters of Novel 4'-(Piperazin-1-yl)benzanilides.
- PubChem. 5-Fluoro-2-(2-methoxy-4-methylphenoxy)aniline.
- EPA. Aniline.
- MDPI. New Approved Drugs Appearing in the Pharmaceutical Market in 2022 Featuring Fragments of Tailor-Made Amino Acids and Fluorine.
- Loba Chemie. (2015, April 9). 2-FLUOROANILINE FOR SYNTHESIS MSDS.
- PubChem. 5-Fluoro-2-(2-methylpyridin-3-yl)aniline.

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Sources

- 1. Applications of fluorine-containing amino acids for drug design - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Recent progress in therapeutic applications of fluorinated five-membered heterocycles and their benzo-fused systems - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Buy 3-Fluoro-5-methyl-4-(1-methylpiperidin-4-yl)aniline [smolecule.com]
- 4. 869943-97-5|5-Fluoro-2-(4-methylpiperidin-1-yl)aniline|BLD Pharm [bldpharm.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. epa.gov [epa.gov]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. fishersci.com [fishersci.com]
- 9. Laboratory Chemicals | Alpha Chemika [alphachemika.co]
- 10. pentachemicals.eu [pentachemicals.eu]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. fishersci.com [fishersci.com]
- 14. fishersci.com [fishersci.com]
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